

Measuring Membrane Tension Dynamics in Migrating Cells Using Flipper-TR

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Compound of Interest

Compound Name: *Flipper-TR probe*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Cell migration is a fundamental biological process essential for development, immune response, and wound healing, and its dysregulation is a hallmark of diseases such as cancer metastasis. A key physical parameter governing cell migration is membrane tension, the in-plane force within the lipid bilayer of the plasma membrane. Flipper-TR is a fluorescent probe specifically designed to quantify membrane tension in living cells. Its fluorescence lifetime is sensitive to the lipid packing of the cell membrane, which in turn is modulated by membrane tension. An increase in membrane tension leads to a more ordered lipid environment, causing the Flipper-TR molecule to become more planar and exhibit a longer fluorescence lifetime. This direct relationship allows for the real-time, non-invasive measurement of membrane tension dynamics during complex cellular processes like migration using Fluorescence Lifetime Imaging Microscopy (FLIM).^{[1][2]}

This document provides detailed application notes and protocols for the use of Flipper-TR to measure membrane tension during cell migration, intended for researchers in cell biology,

biophysics, and drug discovery.

Principle of Flipper-TR

Flipper-TR is a mechanosensitive fluorescent probe that reports on the physical state of the lipid bilayer.[3] The molecule consists of two dithienothiophene units that can twist relative to each other. In a low-tension, less ordered membrane, the probe is in a twisted conformation. Upon an increase in membrane tension, the lateral compression of lipids forces the probe into a more planar conformation. This planarization extends the π -electron system, resulting in an increase in the fluorescence lifetime of the probe.[2] Therefore, longer Flipper-TR fluorescence lifetimes are indicative of higher membrane tension.[3] The fluorescence lifetime of Flipper-TR typically ranges from 2.8 to 7.0 ns.[3]

Quantitative Data Presentation

The following tables summarize quantitative data on Flipper-TR fluorescence lifetime under various experimental conditions, providing a reference for expected values in cell migration studies.

Table 1: Flipper-TR Fluorescence Lifetime in Response to Osmotic Shock in HeLa Cells

Condition	Osmolarity	Average Fluorescence Lifetime (τ)	Reference
Hypo-osmotic Shock	~150 mOsm	Increased Lifetime	[4]
Isotonic	~300 mOsm	Baseline Lifetime	[4]
Hyper-osmotic Shock	>300 mOsm	Decreased Lifetime	[4]

Table 2: Flipper-TR Fluorescence Lifetime in Migrating versus Non-Migrating Cells

Cell Type	Condition	Region	Average Fluorescence Lifetime (τ_1) (ns)	Reference
Fish Keratocytes	Migrating	Front	4.85 ± 0.13	[5]
Rear	4.65 ± 0.16	[5]		
U2OS	Polarized	Front	Higher Lifetime	[5]
Rear	Lower Lifetime	[5]		
RPE1	Polarized	Front	Higher Lifetime	[5]
Rear	Lower Lifetime	[5]		
HeLa	Polarized	Front	Higher Lifetime	[5]
Rear	Lower Lifetime	[5]		
Cos7	Polarized	Front	Higher Lifetime	[5]
Rear	Lower Lifetime	[5]		

Table 3: Flipper-TR Photophysical Properties

Property	Value	Reference
Excitation Maximum (λ_{abs})	480 nm	[3]
Emission Maximum (λ_{em})	600 nm	[3]
Molar Extinction Coefficient (ϵ_{max})	$1.66 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$ (in DMSO)	[3]
Fluorescence Lifetime Range (τ)	2.8 - 7.0 ns	[3]

Experimental Protocols

This section provides a detailed methodology for measuring membrane tension in migrating cells using Flipper-TR and FLIM.

Materials

- **Flipper-TR probe** (e.g., from Spirochrome)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Cell culture medium (phenol red-free recommended for imaging)
- Cells of interest (e.g., HeLa, U2OS, or other migratory cell lines)
- Glass-bottom dishes or coverslips suitable for high-resolution microscopy
- FLIM system equipped with a pulsed laser (e.g., 488 nm) and time-correlated single photon counting (TCSPC) electronics.[\[6\]](#)[\[7\]](#)

Protocol 1: Staining Cultured Cells with Flipper-TR

- Prepare a 1 mM Flipper-TR stock solution: Dissolve the contents of a Flipper-TR vial in the appropriate volume of anhydrous DMSO.[\[3\]](#) Store the stock solution at -20°C, protected from light and moisture.[\[3\]](#)
- Cell Preparation: Plate cells on glass-bottom dishes or coverslips and culture them until they reach the desired confluency for migration assays (e.g., a scratch wound assay or single-cell migration).
- Prepare Staining Solution: Dilute the 1 mM Flipper-TR stock solution to a final concentration of 1-2 μ M in pre-warmed, serum-containing cell culture medium.[\[3\]](#) The optimal concentration may need to be determined empirically for each cell line. Note that the presence of serum can reduce labeling efficiency, so a higher concentration might be necessary.[\[3\]](#)
- Cell Staining: Replace the culture medium with the Flipper-TR staining solution and incubate the cells for 15-30 minutes at 37°C and 5% CO₂.[\[3\]](#)

- Imaging: The probe is fluorescent only when inserted into a membrane, so washing is not strictly necessary, especially for long-term imaging.[3] You can directly proceed to imaging in the staining solution or replace it with fresh, phenol red-free medium.

Protocol 2: FLIM Data Acquisition

- Microscope Setup: Use a confocal or multiphoton microscope equipped with a FLIM module.
- Excitation: Excite the **Flipper-TR probe** using a pulsed laser at 485 nm or 488 nm.[7]
- Emission: Collect the fluorescence emission through a bandpass filter, typically between 575 nm and 625 nm.[3][7]
- FLIM Data Collection: Acquire FLIM data using TCSPC. Ensure sufficient photon counts are collected for each pixel or region of interest (ROI) to allow for accurate lifetime fitting.
- Live-Cell Imaging: For time-lapse imaging of migrating cells, acquire FLIM images at regular intervals. Minimize light exposure to reduce phototoxicity.

Protocol 3: FLIM Data Analysis

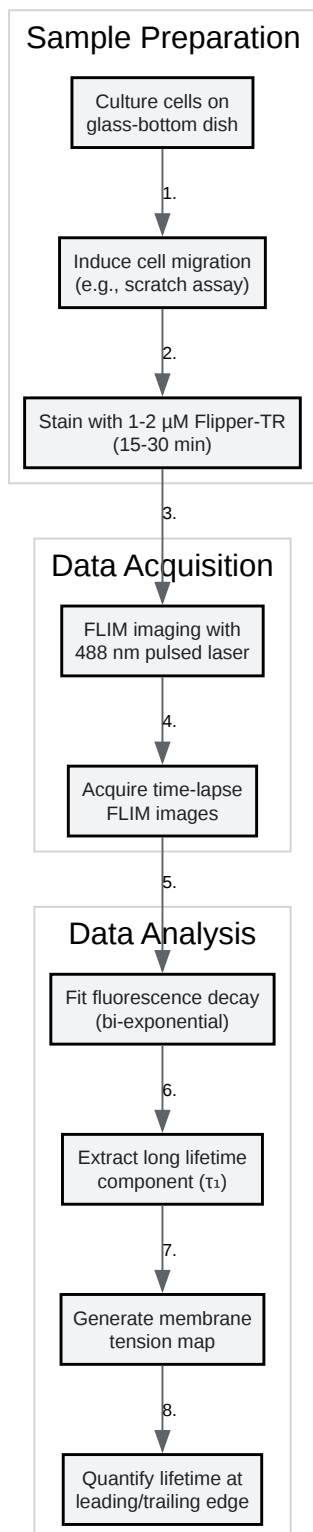
- Data Fitting: The fluorescence decay of Flipper-TR is typically fitted with a double-exponential function to extract two lifetime components, τ_1 and τ_2 . [3]
- Interpreting Lifetimes: The longer lifetime component, τ_1 , which has a higher amplitude, is used to report on membrane tension.[3] Longer τ_1 values correspond to higher membrane tension.[3] The shorter lifetime component, τ_2 , is less sensitive to changes in membrane tension.[3]
- Image Generation: Generate FLIM images where the color of each pixel represents the calculated τ_1 value, providing a spatial map of membrane tension.
- Data Quantification: Select ROIs at the leading and trailing edges of migrating cells to quantify the average fluorescence lifetime and observe changes over time.

Signaling Pathways and Experimental Workflows

Visualizing the relationships between experimental steps and the underlying biological pathways is crucial for a comprehensive understanding.

Experimental Workflow for Measuring Membrane Tension in Migrating Cells

Experimental Workflow

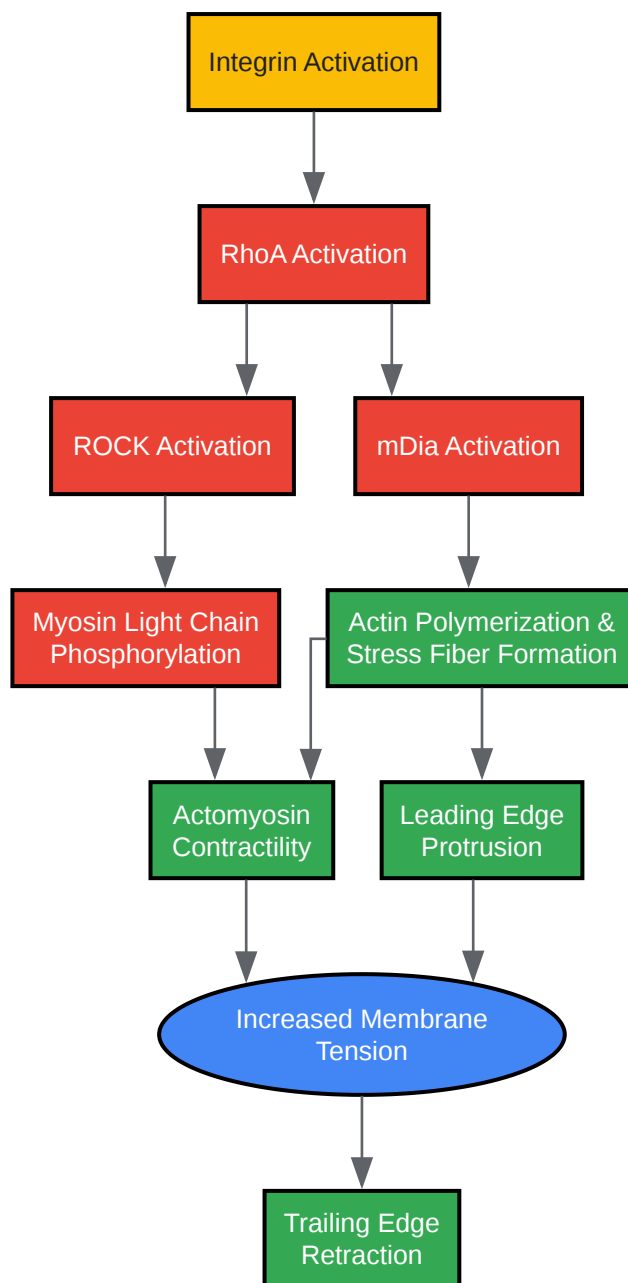


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Caption: Step-by-step workflow for Flipper-TR experiments.

Signaling Pathway Regulating Membrane Tension During Cell Migration

Regulation of Membrane Tension in Cell Migration



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Caption: RhoA signaling pathway in membrane tension regulation.

Conclusion

Flipper-TR is a powerful tool for the quantitative and dynamic measurement of membrane tension in living cells. By following the detailed protocols and utilizing the reference data provided, researchers can effectively investigate the role of membrane tension in cell migration and other cellular processes. This will aid in elucidating the mechanobiology of cell migration and potentially identify new targets for therapeutic intervention in diseases characterized by aberrant cell motility.

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